

# Application Notes and Protocols for Collecting Atmospheric Deposition Samples

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and standardized protocols for the collection of atmospheric deposition samples, including wet, dry, and bulk deposition. These guidelines are designed to ensure sample integrity and the collection of high-quality, reproducible data for a variety of research applications, from environmental monitoring to assessing the impact of atmospheric pollutants on sensitive ecosystems and human health.

## **Introduction to Atmospheric Deposition**

Atmospheric deposition is the process by which atmospheric constituents are transferred to the Earth's surface.[1][2][3] This process is broadly categorized into wet and dry deposition.

- Wet Deposition: The removal of atmospheric pollutants by precipitation (e.g., rain, snow, foq).[1][3] Acid rain is a well-known example of wet deposition.
- Dry Deposition: The transfer of gases and particles to surfaces in the absence of precipitation.[1][3] This includes processes like gravitational settling, impaction, and adsorption.[3]
- Bulk Deposition: The combined collection of both wet and dry deposition over a specified period.[4]



The chemical composition of atmospheric deposition provides valuable insights into **air** quality, pollution sources, and their potential environmental impacts.[2][5]

## **Quantitative Data Summary**

The following tables summarize key quantitative parameters relevant to the collection and analysis of atmospheric deposition samples.

Table 1: Wet Deposition Collector and Raingage Specifications

Parameter	Value	Network/Source
Wet Deposition Collector		
Capacity	2 L of precipitation	NADP[6]
Operating Temperature	-30 to 40°C	NADP[6]
Open Time	Within 15 seconds of sensor signal event	NADP[6]
Close Time	Within 15 seconds of sensor signal event	NADP[6]
Power	12 V DC or 120 V AC	NADP[6]
Raingage		
Capacity	10" of precipitation	NADP[6]
Operating Temperature	-30 to 40°C	NADP[6]
Accuracy	0.02" of precipitation	NADP[6]
Resolution	0.01" of precipitation	NADP[6]
Threshold	0.01" of precipitation	NADP[6]

Table 2: Common Analytes and Reporting Units



Analyte Category	Specific Analytes	Typical Reporting Units
Major Ions	Sulfate (SO <sub>4</sub> <sup>2-</sup> ), Nitrate (NO <sub>3</sub> -), Ammonium (NH <sub>4</sub> +), Chloride (Cl <sup>-</sup> ), Sodium (Na+), Potassium (K+), Calcium (Ca <sup>2+</sup> ), Magnesium (Mg <sup>2+</sup> )	mg/L, μg/L, ng/m²/day
Acidity	pH, Specific Conductance	Standard pH units, µS/cm
Heavy Metals	Mercury (Hg), Lead (Pb), Cadmium (Cd), Copper (Cu), Zinc (Zn)	μg/L, ng/L
Organic Pollutants	Polycyclic Aromatic Hydrocarbons (PAHs), Polychlorinated Biphenyls (PCBs), Pesticides	ng/L

# **Experimental Protocols**Wet Deposition Sampling Protocol

This protocol outlines the steps for collecting precipitation-only samples using an automated wet-only collector. These collectors have a movable lid that covers the sample container during dry periods and uncovers it during precipitation events, triggered by a sensor.[7]

#### Materials:

- Automated wet-only deposition collector
- Sample collection bucket and lid
- Clean, pre-labeled sample bottles (HDPE or glass, depending on analytes)
- Deionized water for cleaning
- Field data sheet
- Personal protective equipment (gloves)



#### Procedure:

- Site Selection: Choose a site that is open and away from major sources of contamination such as trees, buildings, and exhaust vents. The collector opening should be at least 1.5 meters above the ground.[4]
- Sampler Preparation:
  - Thoroughly clean the collection bucket and lid with deionized water and allow them to air dry completely before deployment.
  - Ensure the rain sensor is clean and functioning correctly.
- · Sample Collection:
  - Place the clean collection bucket inside the sampler.
  - Record the date, time, and site information on the field data sheet.
  - Activate the sampler. The lid should be in the closed position.
- Sample Retrieval:
  - At the end of the sampling period (typically weekly or bi-weekly), record the date and time
    of collection.
  - Carefully remove the collection bucket from the sampler.
  - Immediately cover the bucket with a clean lid to prevent contamination.
- Field Measurements (Optional but Recommended):
  - If required, measure pH and specific conductance of the collected sample in a clean, designated area.[8]
- Sample Transfer and Preservation:



- In a clean environment, transfer the sample from the collection bucket to the pre-labeled sample bottle(s).
- If required, preserve the sample according to the analytical method for the target analytes (e.g., refrigeration at 4°C, acidification).
- Data Recording:
  - Complete the field data sheet with all relevant information, including sample ID, collection dates, sample volume, and any field measurements.
- Shipping:
  - Package the samples securely and ship them to the analytical laboratory, adhering to any specific shipping requirements (e.g., cooled transport).

### **Dry Deposition Sampling Protocol**

This protocol describes the collection of dry particulate matter using surrogate surfaces. This is a direct method for measuring dry deposition.[7]

#### Materials:

- Dry deposition sampler (e.g., a flat plate or a collection bucket)
- Surrogate surfaces (e.g., filters, foils)
- Clean, pre-labeled sample containers
- · Forceps for handling surrogate surfaces
- Field data sheet
- Personal protective equipment (gloves)

#### Procedure:

• Site Selection: Similar to wet deposition, select an open area away from immediate contamination sources.



- Sampler Preparation:
  - Ensure the sampler housing is clean.
  - Using clean forceps, carefully place the surrogate surface onto the sampler.
- Sample Collection:
  - Expose the surrogate surface to the atmosphere for a predetermined period (e.g., one week, one month).
  - Record the start date and time on the field data sheet.
- Sample Retrieval:
  - At the end of the sampling period, carefully retrieve the surrogate surface using clean forceps to avoid contamination.
  - Place the surrogate surface in a pre-labeled sample container.
  - Record the end date and time on the field data sheet.
- Sample Storage and Transport:
  - Store the collected samples in a clean, dry environment until they can be transported to the laboratory for analysis.

## **Experimental Workflows**

The following diagrams illustrate the logical flow of the sampling protocols.



Click to download full resolution via product page



Caption: Workflow for Wet Deposition Sampling.



Click to download full resolution via product page

Caption: Workflow for Dry Deposition Sampling.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. old.goldbook.iupac.org [old.goldbook.iupac.org]
- 2. Total Atmospheric Deposition Research | World Meteorological Organization [community.wmo.int]
- 3. nadp.slh.wisc.edu [nadp.slh.wisc.edu]
- 4. researchgate.net [researchgate.net]
- 5. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 6. nadp2.slh.wisc.edu [nadp2.slh.wisc.edu]
- 7. Eutrophication -- 2.6 Measurements of deposition [kodu.ut.ee]
- 8. journals.asmedigitalcollection.asme.org [journals.asmedigitalcollection.asme.org]
- To cite this document: BenchChem. [Application Notes and Protocols for Collecting Atmospheric Deposition Samples]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b134867#field-guide-for-collecting-atmospheric-deposition-samples]



#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com